

Application Notes and Protocols for MK-8245 Stock Solution Preparation

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive guide for the preparation, handling, and storage of a Dimethyl Sulfoxide (DMSO) stock solution of **MK-8245**, a potent and liver-targeted inhibitor of Stearoyl-CoA Desaturase (SCD).[1][2][3] The protocols outlined herein are intended to ensure the accurate and reproducible use of **MK-8245** in pre-clinical research settings. Included are key physicochemical properties, detailed preparation steps, and recommendations for storage to maintain the integrity and activity of the compound. Additionally, a summary of its mechanism of action and relevant signaling pathways is provided to support experimental design.

Introduction to MK-8245

MK-8245 is a small molecule inhibitor that exhibits high potency and selectivity for Stearoyl-CoA Desaturase 1 (SCD1), an enzyme critical in the biosynthesis of monounsaturated fatty acids.[3][4] It has demonstrated significant efficacy in animal models of diabetes and dyslipidemia.[1][2][3] A key feature of MK-8245 is its liver-targeted distribution, which is mediated by organic anion transporting polypeptides (OATPs).[3][5][6] This targeted delivery minimizes systemic exposure and potential side effects associated with SCD inhibition in other tissues.[2][7]

Physicochemical and Pharmacological Properties



A summary of the essential quantitative data for **MK-8245** is presented in the table below for easy reference.

Property	Value	References
Molecular Formula	C17H16BrFN6O4	[8]
Molecular Weight	467.25 g/mol	[2]
CAS Number	1030612-90-8	[3][8]
Appearance	White to off-white powder	
Solubility in DMSO	≥ 100 mg/mL (214.02 mM)	[1][3]
93 mg/mL (199.03 mM)	[2]	
30 mg/mL	[8]	
IC₅₀ (Human SCD1)	1 nM	[1][2][3][8]
IC50 (Rat SCD1)	3 nM	[1][2][3][8]
IC ₅₀ (Mouse SCD1)	3 nM	[1][2][3][8]
Storage of Powder	-20°C for up to 3 years	[2][9]
Storage of Stock Solution	-80°C for up to 1 year; -20°C for up to 1 month	[1][2][3][9]

Experimental Protocols Materials and Equipment

- MK-8245 powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer



- · Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Preparation of a 10 mM MK-8245 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for subsequent dilutions in cell-based assays and other in vitro experiments.

Procedure:

- Equilibrate **MK-8245** Powder: Allow the vial of **MK-8245** powder to reach room temperature before opening to prevent condensation of moisture.
- Weigh MK-8245: Tare a sterile, amber vial on a calibrated analytical balance. Carefully weigh the desired amount of MK-8245 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.67 mg of MK-8245.
- Add DMSO: Using a calibrated pipette, add the calculated volume of anhydrous DMSO to
 the vial containing the MK-8245 powder. To prepare a 10 mM solution with 4.67 mg of MK8245, add 1 mL of DMSO. Note: It is recommended to use freshly opened, anhydrous DMSO
 as the compound's solubility can be affected by moisture.[1][2]
- Dissolve the Compound: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming of the solution to 37°C for 10-15 minutes can aid in dissolution if necessary.[5][10]
- Aliquot and Store: Once the solution is clear and homogenous, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials. This will prevent repeated freezethaw cycles which can degrade the compound.[9]
- Storage: Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[1][2][3][9] Ensure the vials are protected from light.[1][3]

Safety Precautions when Handling DMSO

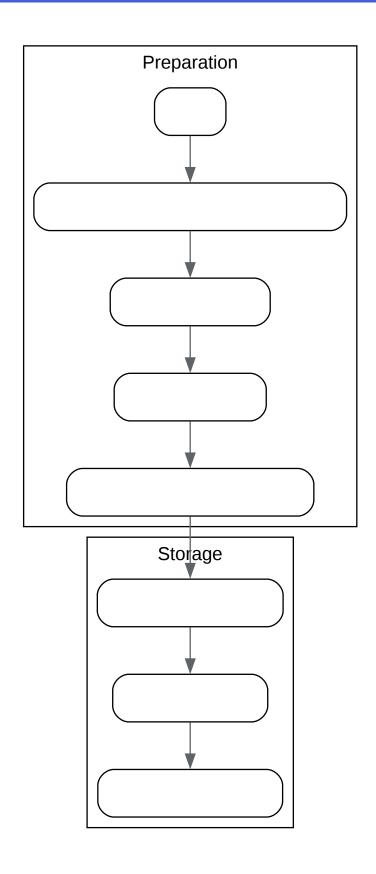


DMSO is a powerful solvent that can be absorbed through the skin and may carry dissolved substances with it.[11] Always wear appropriate PPE, including gloves and safety glasses, when handling DMSO and solutions containing it. Work in a well-ventilated area or a chemical fume hood.[11] Dispose of all waste containing DMSO in accordance with your institution's chemical waste disposal guidelines.[11]

Visualizations Experimental Workflow

The following diagram illustrates the key steps for the preparation of the **MK-8245** stock solution.





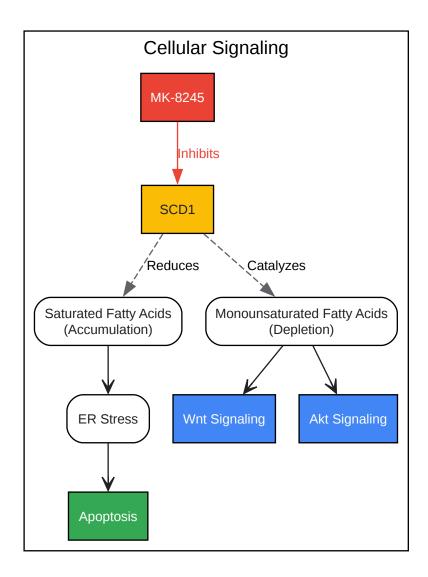
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Caption: Workflow for MK-8245 Stock Solution Preparation.



Signaling Pathway Inhibition

MK-8245, by inhibiting SCD1, leads to an accumulation of saturated fatty acids and a depletion of monounsaturated fatty acids. This shift in the cellular lipid profile can induce endoplasmic reticulum (ER) stress and apoptosis, and has been shown to modulate key signaling pathways involved in cell growth and proliferation, such as the Wnt and Akt pathways.[12][13][14]



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Caption: Inhibition of SCD1 by MK-8245 and its effect on downstream signaling.



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